

# Application Note: Detection of N-Nitrosomethylphenidate in Methylphenidate API

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N-Nitrosomethylphenidate*

CAS No.: 55557-03-4

Cat. No.: B13421479

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The presence of nitrosamine impurities in active pharmaceutical ingredients (APIs) is a significant concern for drug safety due to their classification as probable human carcinogens.[1] Regulatory bodies worldwide, including the U.S. Food and Drug Administration (FDA), mandate strict control over these impurities in pharmaceutical products.[2] **N-Nitrosomethylphenidate** (NMPH) is a potential nitrosamine impurity that can form during the synthesis or storage of methylphenidate, a stimulant medication used to treat Attention-Deficit/Hyperactivity Disorder (ADHD) and narcolepsy.[3] This document provides a detailed protocol for the detection and quantification of NMPH in methylphenidate API using a sensitive and specific Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method.

## Chemical Structures

Compound	Chemical Structure	Molecular Formula	Molecular Weight (g/mol)
Methylphenidate	[Image of Methylphenidate structure]	C <sub>14</sub> H <sub>19</sub> NO <sub>2</sub>	233.31[4]
N-Nitrosomethylphenidate (NMPH)	[Image of N-Nitrosomethylphenidate structure]	C <sub>14</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub>	262.31[3]

## Experimental Protocol

This protocol is a comprehensive guide for the sample preparation, chromatographic separation, and mass spectrometric detection of **N-Nitrosomethylphenidate** in methylphenidate API.

## Materials and Reagents

- **N-Nitrosomethylphenidate** (NMPH) reference standard
- Methylphenidate API
- N-Nitrosodimethylamine-d6 (NDMA-d6) as an internal standard (IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Ultrapure water

## Standard and Sample Preparation

Internal Standard (IS) Stock Solution (1 µg/mL): Accurately weigh and dissolve an appropriate amount of NDMA-d6 in methanol to obtain a final concentration of 1 µg/mL.

NMPH Stock Solution (1 µg/mL): Accurately weigh and dissolve an appropriate amount of NMPH in methanol to obtain a final concentration of 1 µg/mL.

Working Standard Solutions: Prepare a series of working standard solutions by diluting the NMPH stock solution with a 50:50 (v/v) mixture of methanol and water to achieve concentrations ranging from 0.05 ng/mL to 50 ng/mL. Spike each working standard with the IS to a final concentration of 5 ng/mL.

Sample Preparation: Accurately weigh 100 mg of the methylphenidate API into a suitable volumetric flask. Dissolve the API in a 50:50 (v/v) mixture of methanol and water. Spike the solution with the IS to a final concentration of 5 ng/mL. Dilute to the final volume with the methanol/water mixture.

## LC-MS/MS Method

Chromatographic Conditions:

Parameter	Condition
LC System	UPLC system
Column	C18 column (e.g., 2.1 x 50 mm, 1.7 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	10 µL
Column Temperature	40 °C
Gradient	Time (min)

Mass Spectrometry Conditions:

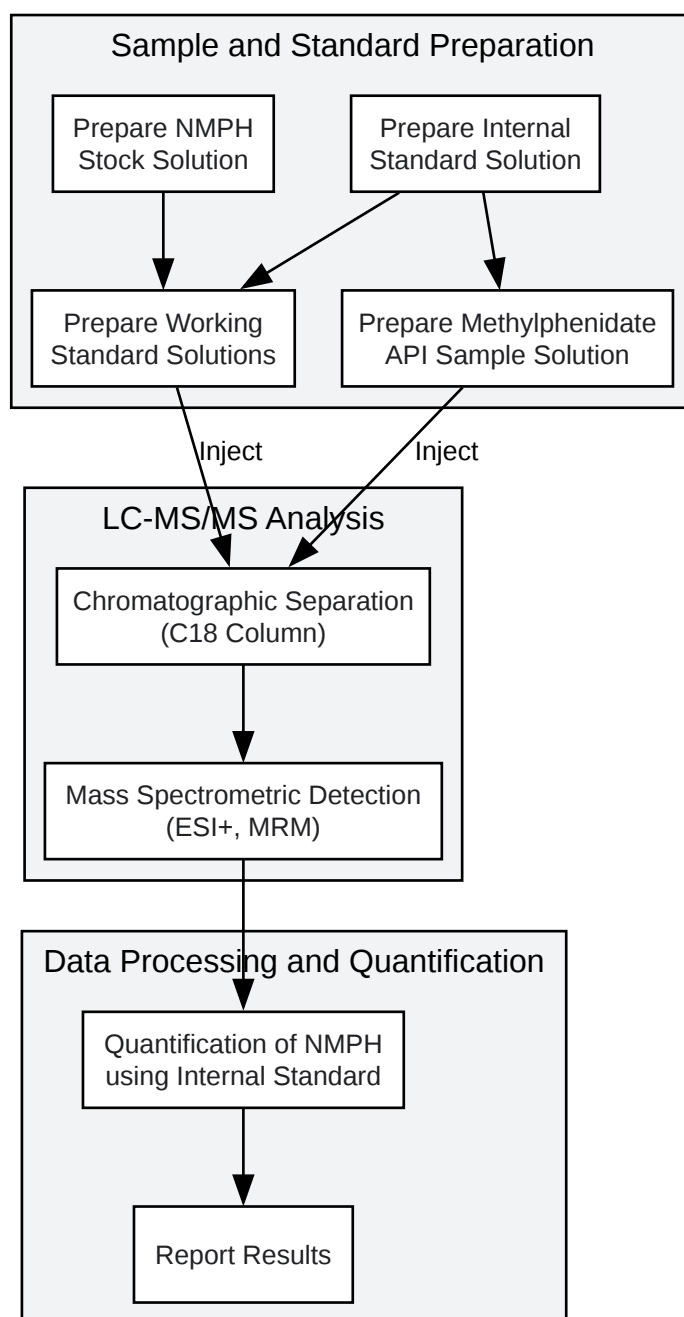
Parameter	Condition
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Multiple Reaction Monitoring (MRM) Transitions	
Compound	Precursor Ion (m/z)
NMPH	263.1
NDMA-d6 (IS)	81.1

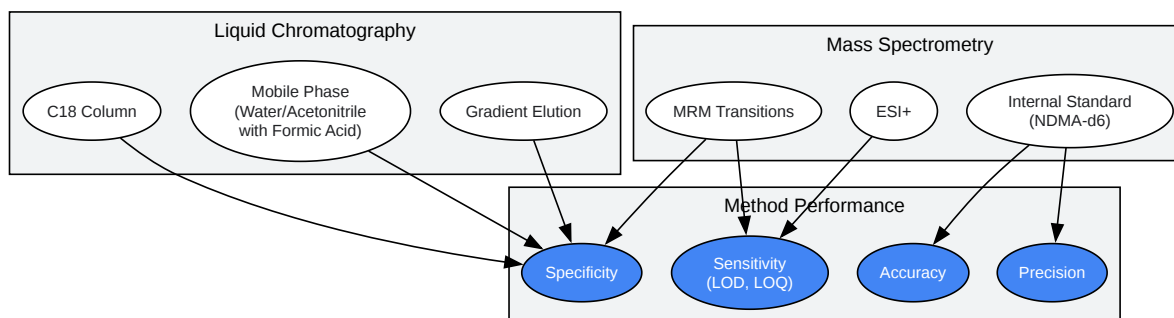
## Method Validation Parameters

The following table summarizes typical performance data for the analysis of nitrosamine impurities using LC-MS/MS.

Parameter	Typical Value
Limit of Detection (LOD)	0.01 ng/mL
Limit of Quantitation (LOQ)	0.03 ng/mL
Linearity ( $r^2$ )	> 0.995
Accuracy (% Recovery)	80 - 120%
Precision (% RSD)	< 15%

## Experimental Workflow





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Determination of Nitrosamine Impurities in Active Pharmaceutical Ingredient (API) Using QSight 220 [perkinelmer.com]
- 2. fda.gov [fda.gov]
- 3. N-NITROSOMETHYLPHENIDATE (NMPH) | Manasa Life Sciences [manasalifesciences.com]
- 4. Methylphenidate | C<sub>14</sub>H<sub>19</sub>NO<sub>2</sub> | CID 4158 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Detection of N-Nitrosomethylphenidate in Methylphenidate API]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13421479/docs#application-note-detection-of-n-nitrosomethylphenidate-in-methylphenidate-api]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)